

Application Note: 5-Methoxy-2H-chromene-3-carbaldehyde as a Privileged Chemical Intermediate

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Compound of Interest

Compound Name: 5-Methoxy-2H-chromene-3-carbaldehyde

CAS No.: 57543-41-6

Cat. No.: B3065693

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Executive Summary & Scaffold Significance

In modern medicinal chemistry and organic synthesis, **5-Methoxy-2H-chromene-3-carbaldehyde** (CAS: 57543-41-6) has emerged as a highly versatile and privileged building block. The architectural brilliance of this scaffold lies in its orthogonal reactivity: the methoxy group at the C-5 position acts as a strong electron-donating moiety, enriching the electron density of the benzopyran ring, while the C-3 formyl group paired with the C-2/C-3 double bond creates a highly reactive α,β -unsaturated Michael acceptor.

This dual reactivity allows the molecule to undergo a wide array of chemical transformations, including Knoevenagel condensations, Friedlander annulations, and pyrazole cyclizations. Consequently, it serves as a critical intermediate in the synthesis of complex heterocyclic libraries, particularly in the development of antimicrobial, anti-inflammatory, and anticancer agents [1](#).

Physicochemical Profiling

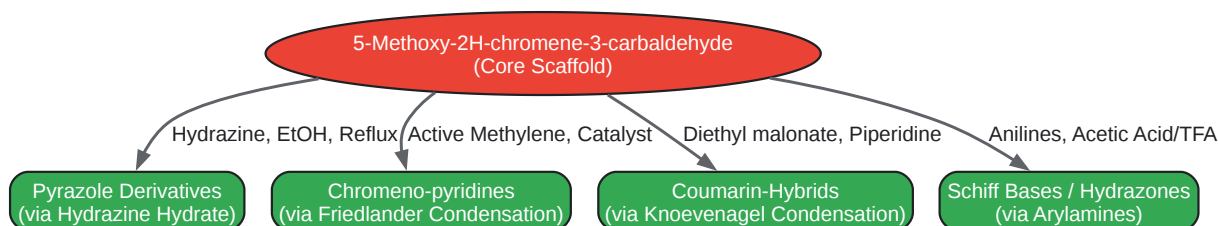
Summarized below are the core physicochemical properties that dictate the handling and reactivity of this intermediate.

Table 1: Physicochemical Properties of **5-Methoxy-2H-chromene-3-carbaldehyde**

Property	Value
Chemical Name	5-Methoxy-2H-chromene-3-carbaldehyde
CAS Number	57543-41-6
Molecular Formula	C ₁₁ H ₁₀ O ₃
Molecular Weight	190.20 g/mol
Appearance	Light yellow to off-white crystalline solid
Reactive Sites	Aldehyde (-CHO), α,β -unsaturated double bond, Methoxy-activated aromatic ring

Mechanistic Pathways & Synthetic Versatility

The synthetic utility of **5-Methoxy-2H-chromene-3-carbaldehyde** is defined by its ability to act as a central hub for divergent synthesis. The formyl group is highly susceptible to nucleophilic attack by primary amines and hydrazines, while the adjacent double bond is primed for intramolecular cyclization.



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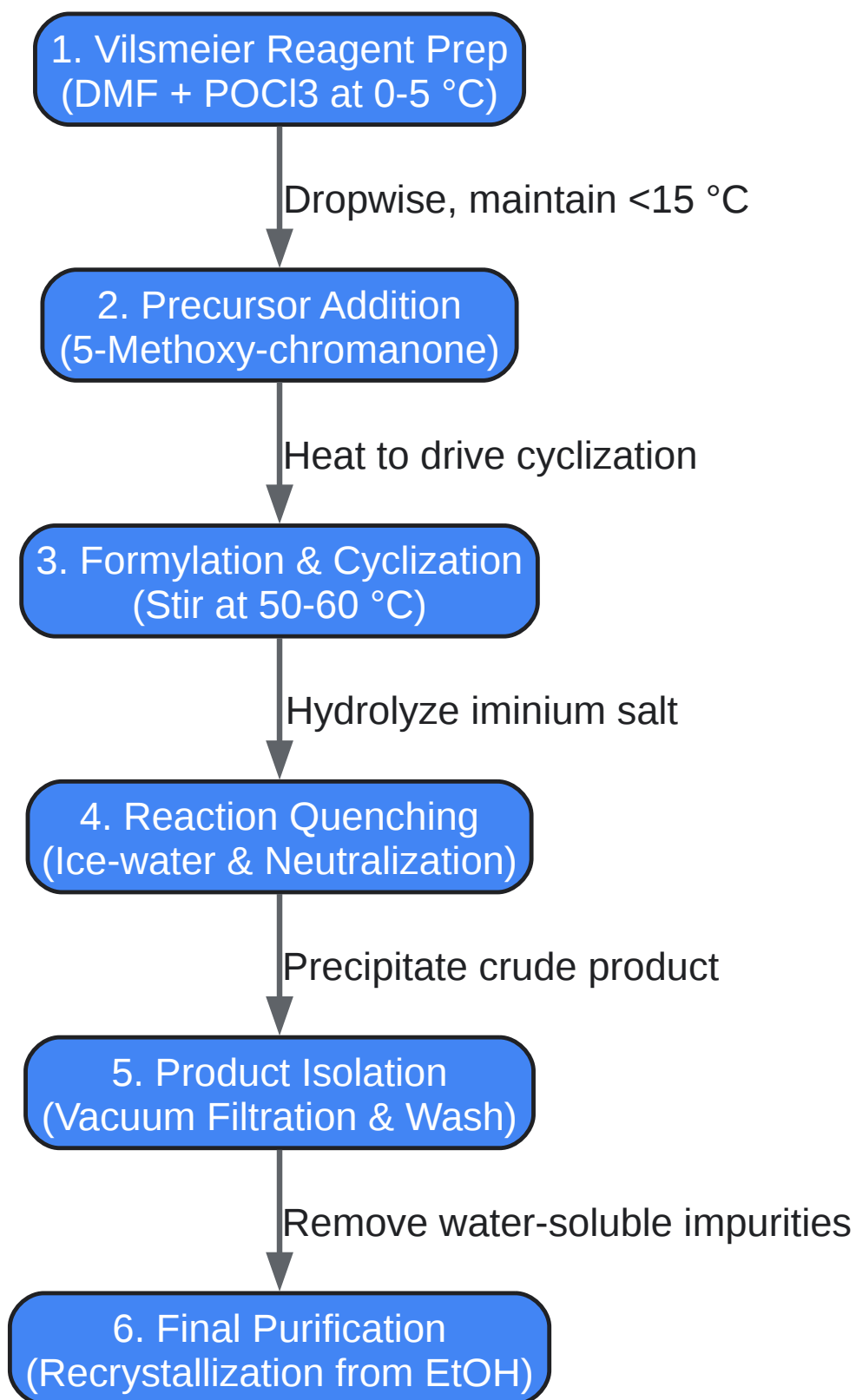
Caption: Downstream synthetic pathways utilizing **5-Methoxy-2H-chromene-3-carbaldehyde**.

Experimental Protocols (Self-Validating Workflows)

As a best practice in synthetic methodology, every protocol must be treated as a self-validating system where physical changes and intermediate monitoring dictate the progression of the workflow.

Protocol A: Synthesis of the Scaffold via Vilsmeier-Haack Formylation

The most efficient method for synthesizing 3-formylchromones is the Vilsmeier-Haack reaction [2](#). This one-pot reaction involves the formylation and cyclization of a substituted 2-hydroxyacetophenone (or flavanone) using a Vilsmeier reagent generated in situ.



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Caption: Workflow for the Vilsmeier-Haack synthesis of **5-Methoxy-2H-chromene-3-carbaldehyde**.

Step-by-Step Methodology:

- **Reagent Preparation:** In a flame-dried round-bottom flask under an inert atmosphere, cool anhydrous N,N-dimethylformamide (DMF) (3.0 eq) to 0–5 °C. Add phosphorus oxychloride (POCl₃) (3.0 eq) dropwise.
 - **Causality:** The formation of the chloromethyleneiminium ion (Vilsmeier reagent) is highly exothermic. Maintaining low temperatures prevents the violent decomposition of the reagent into dimethylamine byproducts.
- **Substrate Addition:** Dissolve the 5-methoxy precursor (1.0 eq) in a minimal amount of anhydrous DMF and add it dropwise to the Vilsmeier reagent, strictly maintaining the internal temperature below 15 °C.
- **Cyclization:** Gradually heat the reaction mixture to 50–60 °C and stir for 2–4 hours.
 - **Causality:** While formylation occurs readily at lower temperatures, elevated thermal energy is required to overcome the activation barrier for the subsequent intramolecular cyclization.
- **In-Process Validation:** Monitor the reaction via Thin Layer Chromatography (TLC) using Hexane:EtOAc (7:3). The reaction is complete when the starting material spot disappears and a distinct, lower R_f UV-active spot emerges.
- **Quenching & Isolation:** Cool the mixture to room temperature and pour it slowly over crushed ice with vigorous stirring.
 - **Causality:** The ice-water quench rapidly hydrolyzes the intermediate iminium salt to the target aldehyde while precipitating the hydrophobic chromene product.
- **Purification:** Collect the solid by vacuum filtration, wash thoroughly with cold deionized water to remove residual phosphoric acid, and recrystallize from absolute ethanol.

Protocol B: Synthesis of Pyrazole-Fused Chromenes

Hydrazine derivatives react with the formyl group to create pyrazole-substituted chromones, which are highly valued in drug discovery [3](#).

Step-by-Step Methodology:

- Reaction Setup: Dissolve **5-Methoxy-2H-chromene-3-carbaldehyde** (1.0 eq) in absolute ethanol (40 mL per 0.01 mol).
- Nucleophile Addition: Add hydrazine hydrate (1.2 eq) dropwise at room temperature.
- Reflux: Heat the reaction mixture to reflux (approx. 78 °C) for 3–6 hours.
 - Causality: Hydrazine acts as a bis-nucleophile. The primary amine attacks the formyl group to form a Schiff base (hydrazone). Reflux conditions provide the energy required for the secondary nitrogen to undergo an intramolecular Michael-type addition to the α,β -unsaturated double bond, yielding the closed pyrazole ring.
- Isolation: Allow the mixture to cool to room temperature. Pour into a beaker containing crushed ice and dilute HCl.
 - Causality: The acidic quench neutralizes unreacted hydrazine and facilitates the precipitation of the pyrazole derivative. Filter and wash with water.

Protocol C: Knoevenagel Condensation for Coumarin Hybrids

The formyl group acts as an excellent electrophile for Knoevenagel condensations with active methylene compounds [4](#).

Step-by-Step Methodology:

- Reaction Setup: Combine **5-Methoxy-2H-chromene-3-carbaldehyde** (1.0 eq) and diethyl malonate (1.1 eq) in dichloromethane or ethanol.
- Catalysis: Add catalytic piperidine (0.1 eq).

- Causality: Piperidine acts as an organocatalyst. It is preferred over stronger inorganic bases (like NaOH) because it efficiently deprotonates the active methylene to form a resonance-stabilized carbanion without causing base-catalyzed degradation or ring-opening of the chromene scaffold.
- Stirring: Stir at room temperature for 4–8 hours, monitoring by TLC. The Knoevenagel adduct typically yields a highly fluorescent spot under 365 nm UV light.
- Isolation: Remove the solvent under reduced pressure and purify via silica gel column chromatography.

Quantitative Data & Optimization Parameters

To ensure reproducibility across different laboratory environments, the following optimization parameters should be adhered to when utilizing this intermediate. Careful optimization of temperature is crucial to prevent the loss of the formyl group or degradation [5](#).

Table 2: Optimization Parameters for Downstream Reactions

Reaction Type	Reagents / Catalysts	Optimal Solvent	Temp (°C)	Typical Yield (%)
Pyrazole Annulation	Hydrazine Hydrate	Ethanol / Acetic Acid	78 (Reflux)	65 - 85
Knoevenagel Condensation	Active Methylene + Piperidine	Dichloromethane / EtOH	25 - 80	70 - 90
Schiff Base Formation	Primary Anilines + TFA	Methanol / DMSO	65 - 130	60 - 84

Troubleshooting Guide

- Issue: Incomplete cyclization during Vilsmeier-Haack.
 - Cause: Inactive Vilsmeier reagent due to moisture contamination.

- Solution: Ensure strictly anhydrous conditions. Use freshly opened/distilled POCl₃ and dry DMF.
- Issue: Tar formation or dark product color during pyrazole synthesis.
 - Cause: Overheating or the presence of excess hydrazine leading to side-reactions and decomposition.
 - Solution: Strictly control equivalence (1.2 eq max), avoid excessive heating, and purify the crude product using column chromatography rather than simple recrystallization.

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